

An In-depth Technical Guide to 4-(4-Fluorophenoxy)benzylamine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4-(4-Fluorophenoxy)benzylamine hydrochloride
CAS No.:	568565-86-6
Cat. No.:	B1279294

[Get Quote](#)

Abstract: This document provides a comprehensive technical overview of **4-(4-Fluorophenoxy)benzylamine hydrochloride** (CAS No. 568565-86-6). It is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry. This guide details the compound's chemical and physical properties, outlines a conceptual synthesis pathway, discusses analytical characterization methods, and explores its applications and safety considerations. The objective is to furnish a foundational resource that combines established data with practical insights for laboratory application.

Core Chemical & Physical Properties

4-(4-Fluorophenoxy)benzylamine hydrochloride is a benzylamine derivative distinguished by a fluorophenoxy substituent.[1] This structural motif makes it a valuable building block in medicinal chemistry.[1] The hydrochloride salt form generally enhances the compound's solubility in aqueous media and improves its stability, making it suitable for a variety of research and development applications.[1][2]

The key physicochemical data for this compound are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	568565-86-6	[1][3]
Molecular Formula	C ₁₃ H ₁₂ FNO·HCl	[1]
Molecular Weight	253.7 g/mol	[1]
Appearance	White crystalline powder / White solid	[1][2][4]
Melting Point	249-253 °C	[1]
Purity	≥95-97% (Typical)	[1][3]
Storage Conditions	0-8°C, in a dry, well-ventilated place	[1][4]

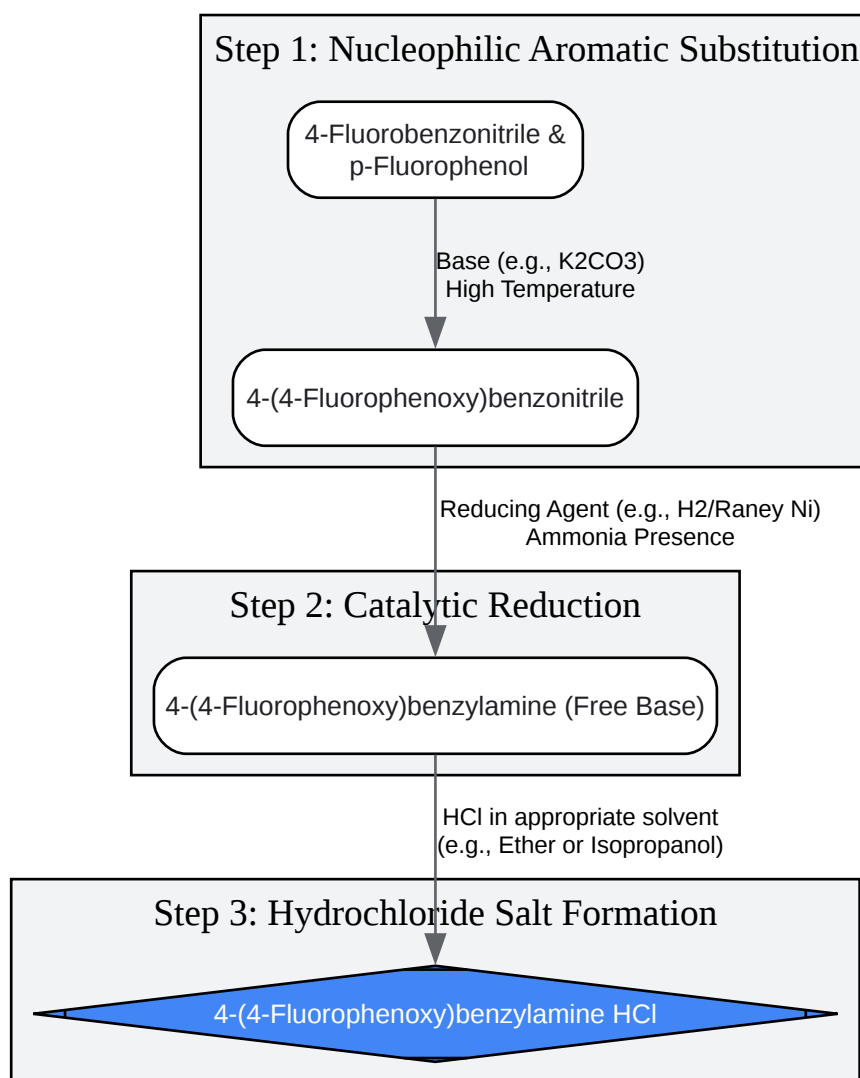
Synthesis and Purification: A Conceptual Workflow

The synthesis of **4-(4-Fluorophenoxy)benzylamine hydrochloride** typically involves a multi-step process common in amine synthesis. While specific proprietary methods may vary, a logical and field-proven approach involves the reductive amination of a corresponding benzonitrile precursor. This method is efficient and widely applicable for producing benzylamine derivatives.[5]

Causality in Experimental Design

The choice of a reductive pathway starting from a nitrile is strategic. Nitriles are stable, readily available starting materials. Their reduction in the presence of an ammonia source is a direct and efficient route to the primary amine, often minimizing the formation of secondary and tertiary amine byproducts when reaction conditions, such as an excess of ammonia, are carefully controlled.[5] The final step, salt formation with hydrochloric acid, is crucial for improving the compound's handling, solubility, and stability for subsequent applications.

Conceptual Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Conceptual workflow for the synthesis of 4-(4-Fluorophenoxy)benzylamine HCl.

Generalized Purification Protocol

- **Reaction Quench & Extraction:** After the reduction step, the catalyst is filtered off. The reaction mixture is then typically quenched with water. The free base product is extracted into an organic solvent like ethyl acetate or dichloromethane.
- **Washing:** The organic layer is washed with brine to remove residual aqueous components and dried over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄).

- **Solvent Removal:** The solvent is removed under reduced pressure to yield the crude free base, often as an oil or solid.
- **Salt Formation & Recrystallization:** The crude product is redissolved in a suitable solvent (e.g., diethyl ether). A solution of HCl in an alcohol or ether is added stoichiometrically. The resulting hydrochloride salt precipitates out. This precipitate is then isolated by filtration and can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/ether) to achieve high purity.[5]

Analytical Characterization

To ensure the identity, purity, and quality of **4-(4-Fluorophenoxy)benzylamine hydrochloride**, a suite of analytical methods is employed. These techniques provide orthogonal data, creating a self-validating system for quality control.

- **High-Performance Liquid Chromatography (HPLC):** This is the workhorse for purity assessment. A typical method would use a C18 reverse-phase column with a mobile phase consisting of a buffered aqueous solution (e.g., phosphate buffer) and an organic modifier like acetonitrile or methanol.[6][7] Detection by UV-Vis spectrophotometry at an appropriate wavelength (e.g., 271 nm) allows for the quantification of the main peak and any impurities. [6]
- **Mass Spectrometry (MS):** Provides confirmation of the molecular weight of the compound. When coupled with a chromatographic inlet (LC-MS), it can also help in identifying impurities.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are indispensable for structural elucidation. The spectra will confirm the presence of the aromatic rings, the benzylamine CH_2 group, and the overall substitution pattern, verifying the compound's identity.
- **Infrared (IR) Spectroscopy:** IR analysis can confirm the presence of key functional groups, such as the N-H bonds of the amine salt and C-O-C ether linkage.

Applications in Research and Drug Development

4-(4-Fluorophenoxy)benzylamine hydrochloride serves primarily as a key intermediate and building block in the synthesis of more complex, biologically active molecules.[1][8] Its utility

spans several areas of therapeutic research.

- **Pharmaceutical Development:** The compound is a crucial precursor for synthesizing novel therapeutic agents. It is particularly noted for its use in developing drugs targeting neurological disorders.[\[1\]](#)[\[8\]](#)[\[9\]](#) The structural motif is also explored in oncology research.[\[1\]](#)[\[8\]](#)
- **Biochemical Research:** Due to its defined structure, it is used in studies involving receptor binding and enzyme inhibition.[\[1\]](#)[\[8\]](#)[\[9\]](#) These studies provide critical insights into molecular interactions and help validate new drug targets.[\[8\]](#)[\[9\]](#)
- **Medicinal Chemistry:** The fluorophenoxy group is of particular interest in drug design. The fluorine atom can enhance metabolic stability and improve pharmacokinetic properties like bioavailability by blocking potential sites of metabolism.[\[2\]](#)

Safety, Handling, and Storage

Hazard Identification

Based on available Safety Data Sheets (SDS), **4-(4-Fluorophenoxy)benzylamine hydrochloride** is classified with the following hazards:

- **Skin Corrosion/Irritation (Category 2):** Causes skin irritation.[\[4\]](#)[\[10\]](#)
- **Serious Eye Damage/Eye Irritation (Category 2):** Causes serious eye irritation.[\[4\]](#)[\[10\]](#)
- **Specific Target Organ Toxicity - Single Exposure (Category 3):** May cause respiratory irritation.[\[4\]](#)[\[10\]](#)

Recommended Handling Procedures

- **Engineering Controls:** Use only in a well-ventilated area, preferably within a chemical fume hood.[\[11\]](#) Ensure eyewash stations are readily accessible.[\[11\]](#)
- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Wear safety glasses with side-shields or chemical goggles.[\[4\]](#)
 - **Skin Protection:** Wear impervious gloves and a lab coat.[\[4\]](#)[\[11\]](#)

- Respiratory Protection: Avoid breathing dust.[4] If ventilation is inadequate, use a NIOSH-approved respirator.
- Hygiene Measures: Wash hands thoroughly after handling.[4] Take off contaminated clothing and wash it before reuse.[4]

First Aid Measures

- If Inhaled: Remove person to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[4][12]
- In Case of Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.[4][12]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and get medical attention.[4][12]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Get medical attention if symptoms occur.[4][12]

Storage

Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][11] The recommended storage temperature is typically between 2°C and 8°C.

References

- **4-(4-Fluorophenoxy)benzylamine hydrochloride** | 568565-86-6. J&K Scientific. [\[Link\]](#)
- 3-(4-Fluorophenoxy)benzylamine hydrochloride | C13H13ClFNO. PubChem - NIH. [\[Link\]](#)
- **4-(4-Fluorophenoxy)benzylamine hydrochloride**, min 95%, 1 gram. Oakwood Chemical. [\[Link\]](#)
- Analytical methods – Knowledge and References. Taylor & Francis. [\[Link\]](#)
- Process for producing 4- (4-alkylphenoxy) benzylamines.

- Simultaneous Determination of Benzydamine Hydrochloride and Five Impurities in an Oral Collutory as a Pharmaceutical Formulation. Zenodo. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. calpaclab.com [calpaclab.com]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]
- 5. JPH08291116A - Process for producing 4- (4-alkylphenoxy) benzylamines - Google Patents [patents.google.com]
- 6. taylorandfrancis.com [taylorandfrancis.com]
- 7. zenodo.org [zenodo.org]
- 8. chemimpex.com [chemimpex.com]
- 9. jk-sci.com [jk-sci.com]
- 10. fishersci.com [fishersci.com]
- 11. pfaltzandbauer.com [pfaltzandbauer.com]
- 12. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(4-Fluorophenoxy)benzylamine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1279294/docs#an-in-depth-technical-guide-to-4-4-fluorophenoxy-benzylamine-hydrochloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)